

In-Depth Technical Guide: **tert-Butyl (4-oxo-4-phenylbutyl)carbamate**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl (4-oxo-4-phenylbutyl)carbamate*

Cat. No.: B056628

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CAS Number: 116437-41-3

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **tert-Butyl (4-oxo-4-phenylbutyl)carbamate**, a key intermediate in organic synthesis. The document details its chemical and physical properties, provides a thorough experimental protocol for its synthesis, and discusses its applications, particularly in the realm of medicinal chemistry and drug development. All quantitative data is presented in structured tables for ease of reference, and key workflows are visualized using diagrams to facilitate understanding.

Chemical and Physical Properties

tert-Butyl (4-oxo-4-phenylbutyl)carbamate is a chemical compound notable for the presence of a tert-butoxycarbonyl (Boc) protecting group on the amine, a common strategy in organic synthesis to prevent unwanted reactions.^[1] Its structure also features a carbonyl group and a phenyl group attached to a butane chain, making it a valuable precursor for a variety of more complex molecules.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	116437-41-3[2][3][4][5][6][7]
IUPAC Name	tert-butyl N-(4-oxo-4-phenylbutyl)carbamate[4]
Molecular Formula	C ₁₅ H ₂₁ NO ₃ [4][5][7]
SMILES	CC(C) (C)OC(=O)NCCCC(=O)C1=CC=CC=C1[4]
InChI	InChI=1S/C15H21NO3/c1-15(2,3)19-14(18)16-11-7-10-13(17)12-8-5-4-6-9-12/h4-6,8-9H,7,10-11H2,1-3H3,(H,16,18)[4]
InChIKey	BAEFUAYRWLKGRC-UHFFFAOYSA-N[4]

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	263.33 g/mol [4][5][7]	PubChem, ChemScene, Santa Cruz Biotechnology
Appearance	Solid[6]	Sigma-Aldrich
Melting Point	90-91°C[6]	Sigma-Aldrich
Boiling Point	406.8°C at 760 mmHg[6]	Sigma-Aldrich
Flash Point	199.8°C[6]	Sigma-Aldrich
Purity	≥97%[5][6]	ChemScene, Sigma-Aldrich
Storage Temperature	2-8°C, Sealed in dry conditions	Sigma-Aldrich

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **tert-Butyl (4-oxo-4-phenylbutyl)carbamate**. The combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) provides a detailed picture of the molecule's framework.

Table 3: Spectroscopic Data

Technique	Data Source
¹³ C NMR Spectra	John Wiley & Sons, Inc. (SpectraBase)[4]
GC-MS	John Wiley & Sons, Inc. (SpectraBase)[4]

Synthesis and Experimental Protocols

The synthesis of **tert-Butyl (4-oxo-4-phenylbutyl)carbamate** can be achieved through the reaction of a Boc-protected pyrrolidinone with a Grignard reagent.

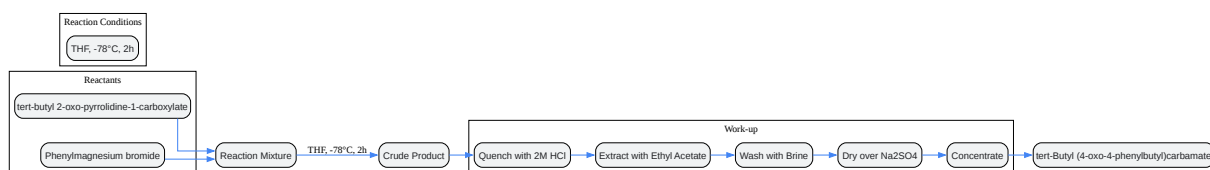
Synthesis of tert-Butyl N-(4-oxo-4-phenylbutyl)carbamate

A common synthetic route involves the treatment of tert-butyl 2-oxo-pyrrolidine-1-carboxylate with phenylmagnesium bromide.[2]

Experimental Protocol:

- Reaction Setup: Dissolve tert-butyl 2-oxo-pyrrolidine-1-carboxylate (7.03 g, 38 mmol) in tetrahydrofuran (130 mL) in a suitable reaction vessel.[2]
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath.[2]
- Addition of Grignard Reagent: Slowly add phenylmagnesium bromide (1.0 M solution, 50 mL) to the cooled solution at -78°C.[2]
- Reaction: Stir the reaction mixture at -78°C for 2 hours.[2]
- Quenching: Quench the reaction by the addition of 2 M hydrochloric acid solution (35 mL).[2]
- Warming and Extraction: Allow the reaction mixture to slowly warm to room temperature. Extract the aqueous layer with ethyl acetate (2 x 100 mL).[2]
- Washing and Drying: Combine the organic phases and wash with saturated brine (50 mL). Dry the organic layer over anhydrous sodium sulfate.[2]

- Isolation: Filter the solution and concentrate it under reduced pressure to yield the final product.[2] This procedure has been reported to yield 9.56 g of the title compound, which corresponds to a 96% yield.[2]



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Synthesis workflow for **tert-Butyl (4-oxo-4-phenylbutyl)carbamate**.

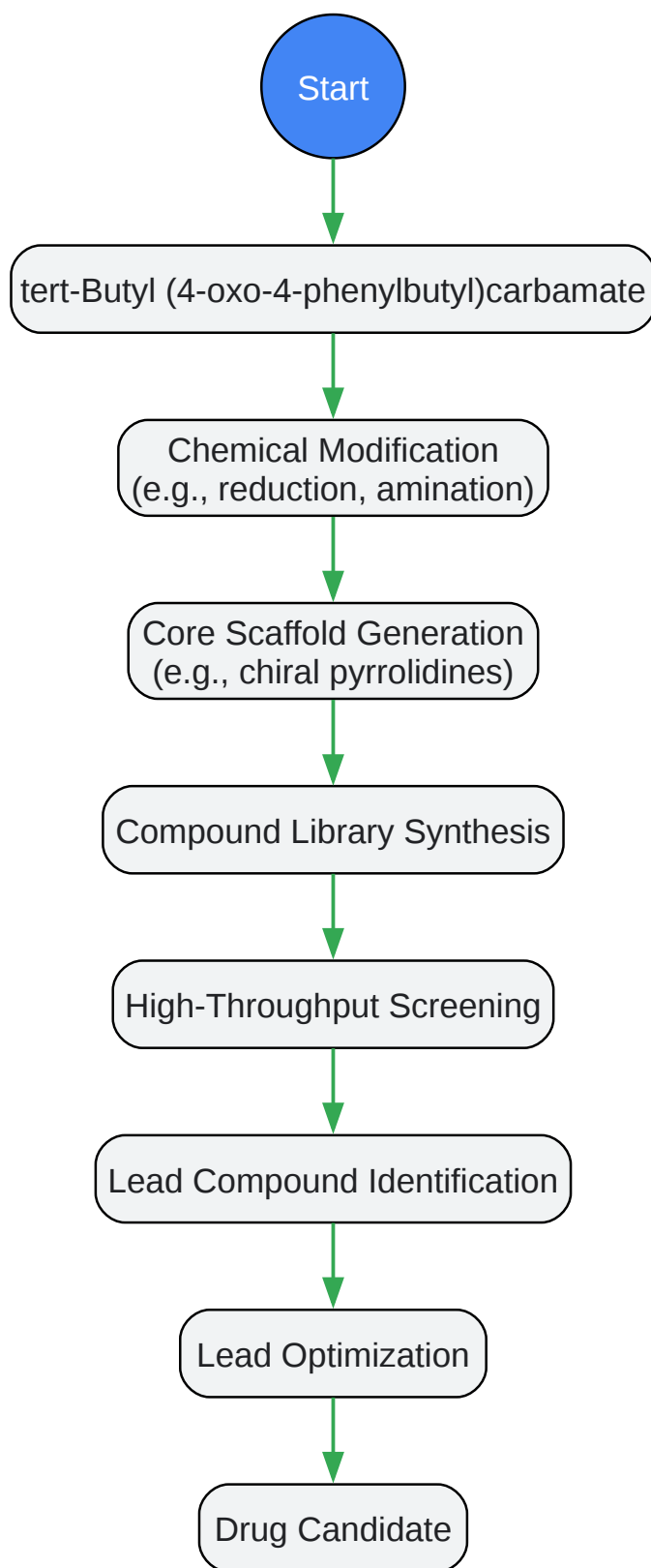
Applications in Research and Drug Development

tert-Butyl (4-oxo-4-phenylbutyl)carbamate is primarily utilized as a synthetic intermediate in the development of more complex molecules, particularly in the field of medicinal chemistry.[1] Its bifunctional nature, containing both a protected amine and a ketone, allows for a wide range of chemical transformations.

One notable application is in the synthesis of chiral pyrrolidines, which are important scaffolds in many biologically active compounds.[3] The Boc-protecting group is advantageous as it can be selectively removed under acidic conditions to reveal the free amine, which can then undergo further reactions.[1]

While this compound itself is not typically the final active pharmaceutical ingredient, it serves as a crucial building block. The general class of carbamates has a wide range of biological

activities, including acting as insecticides by inhibiting acetylcholinesterase.[8][9] However, the primary role of **tert-Butyl (4-oxo-4-phenylbutyl)carbamate** in drug discovery is as a structural component rather than a direct therapeutic agent.



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Role of intermediates in a typical drug discovery workflow.

Safety and Handling

tert-Butyl (4-oxo-4-phenylbutyl)carbamate is classified as harmful if swallowed, in contact with skin, or if inhaled.[4] Appropriate personal protective equipment, including gloves, lab coat, and eye protection, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 4: GHS Hazard Information

Hazard Class	Category
Acute Toxicity, Oral	4[4]
Acute Toxicity, Dermal	4[4]
Acute Toxicity, Inhalation	4[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301+P317: IF SWALLOWED: Get medical help.[4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[4]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P317: Get medical help.[4]
- P321: Specific treatment (see supplemental first aid instruction on this label).[4]

- P330: Rinse mouth.[4]
- P362+P364: Take off contaminated clothing and wash it before reuse.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Conclusion

tert-Butyl (4-oxo-4-phenylbutyl)carbamate is a valuable and versatile intermediate in organic synthesis. Its well-defined properties and reliable synthetic route make it a staple for chemists involved in the construction of complex molecular architectures, particularly for applications in medicinal chemistry and drug discovery. The information provided in this guide serves as a comprehensive resource for researchers and scientists working with this compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: tert-Butyl (4-oxo-4-phenylbutyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056628#tert-butyl-4-oxo-4-phenylbutyl-carbamate-cas-number-116437-41-3]

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